

Technical Support Center: Handling and Transferring Dry Silver Azide

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Compound of Interest

Compound Name: Silver azide

CAS No.: 13863-88-2

Cat. No.: B078763

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Disclaimer: Dry **silver azide** is a highly sensitive and dangerous primary explosive. The information provided here is for educational purposes for trained professionals in controlled laboratory settings. Under no circumstances should this be attempted by untrained individuals. Always consult with your institution's safety officer and refer to relevant safety data sheets (SDS) before handling this substance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with dry **silver azide**?

A1: Dry **silver azide** is extremely sensitive to initiation from various stimuli. The primary hazards include:

- Shock and Friction: It is highly sensitive to impact and friction, which can cause detonation. [\[1\]](#)[\[2\]](#)
- Heat: It can decompose explosively at elevated temperatures. Pure **silver azide** explodes at 340 °C, but impurities can lower this to 270 °C.[\[3\]](#)

- Ultraviolet (UV) Light: Exposure to UV light can trigger decomposition.[1][3]
- Static Discharge: Electrostatic discharge can initiate detonation.
- Incompatible Materials: Contact with heavy metals can form other shock-sensitive metal azides.[4] It should also not be mixed with acids, as this can produce the highly toxic and explosive hydrazoic acid.

Q2: What personal protective equipment (PPE) is required when working with dry **silver azide**?

A2: A comprehensive set of PPE is mandatory:

- Eye Protection: Tightly fitting safety goggles and a face shield.
- Hand Protection: Flame-resistant gloves. It is recommended to use silver shield gloves under nitrile gloves when handling azides.[5]
- Body Protection: A flame-resistant lab coat, and potentially a blast shield depending on the quantity and procedure.
- Hearing Protection: Earmuffs or earplugs should be worn to protect against potential explosions.
- Footwear: Closed-toe shoes, preferably made of non-sparking materials.

Q3: Is it safe to store dry **silver azide**?

A3: It is strongly recommended not to store dry **silver azide**. [1] It should be prepared in situ and used immediately. If temporary storage is absolutely unavoidable, it must be in a designated, isolated, and properly ventilated location, away from heat, light, and incompatible materials.

Q4: What should I do in case of a spill of dry **silver azide**?

A4: In the event of a spill, do not attempt to clean it up by sweeping or vacuuming the dry powder, as this can cause an explosion due to friction. The area should be evacuated, and personnel with specialized training in handling explosive materials should be contacted. For destruction of spills, ceric ammonium nitrate can be used as an oxidizing agent.[3]

Q5: How should I dispose of residual dry **silver azide**?

A5: Dry **silver azide** must be neutralized before disposal. It can be neutralized with a solution of nitrous acid.^[1] This procedure should only be carried out by trained personnel in a controlled environment, typically within a fume hood, as toxic gases may be evolved. The resulting solution should be disposed of as hazardous waste according to institutional and local regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **silver azide**, providing a basis for understanding its hazardous properties.

Property	Value	Notes
Detonation Velocity	4,000 m/s[1][6]	This is a measure of the speed at which the detonation wave travels through the explosive.
Decomposition Temperature	270-340 °C (518-644 °F)[3]	The presence of impurities can significantly lower the decomposition temperature.
Melting Point	250 °C (482 °F)[1]	Detonation may occur at the melting point.
Impact Sensitivity	~20 J[7]	This is the amount of energy required to initiate detonation upon impact. For comparison, lead azide is more sensitive at ~5 J.[7]
Electrostatic Sensitivity	0.0094-0.018 J[8]	A very low amount of static electricity can cause detonation.
Friction Sensitivity	High	While a specific value in Newtons is not consistently reported, it is widely acknowledged to be highly sensitive to friction.[1][2]

Experimental Protocols

Protocol 1: Safe Handling of Dry Silver Azide

Objective: To provide a step-by-step guide for the safe handling of small quantities of dry **silver azide** in a research laboratory setting.

Methodology:

- Preparation:

- Ensure the work area is clean, free of clutter, and properly ventilated (preferably within a fume hood with the sash lowered).
- Ground all equipment and personnel to prevent static discharge.
- Use non-sparking tools (e.g., ceramic or plastic spatulas).
- Have a blast shield in place between the user and the experiment.
- Ensure all necessary PPE is worn correctly.
- Handling:
 - Work with the smallest quantity of material necessary for the experiment.
 - Avoid any actions that could create friction or shock, such as scraping, grinding, or dropping the material.
 - Use gentle motions when manipulating the substance.
 - Do not expose the material to direct sunlight or other sources of UV radiation.
 - Keep the material away from heat sources.
- Post-Handling:
 - Immediately use the handled material in the subsequent experimental step.
 - Decontaminate any tools or surfaces that have come into contact with the **silver azide** using a suitable neutralizing agent (e.g., a solution of ceric ammonium nitrate or nitrous acid).
 - Dispose of all waste, including contaminated PPE, according to hazardous waste protocols.

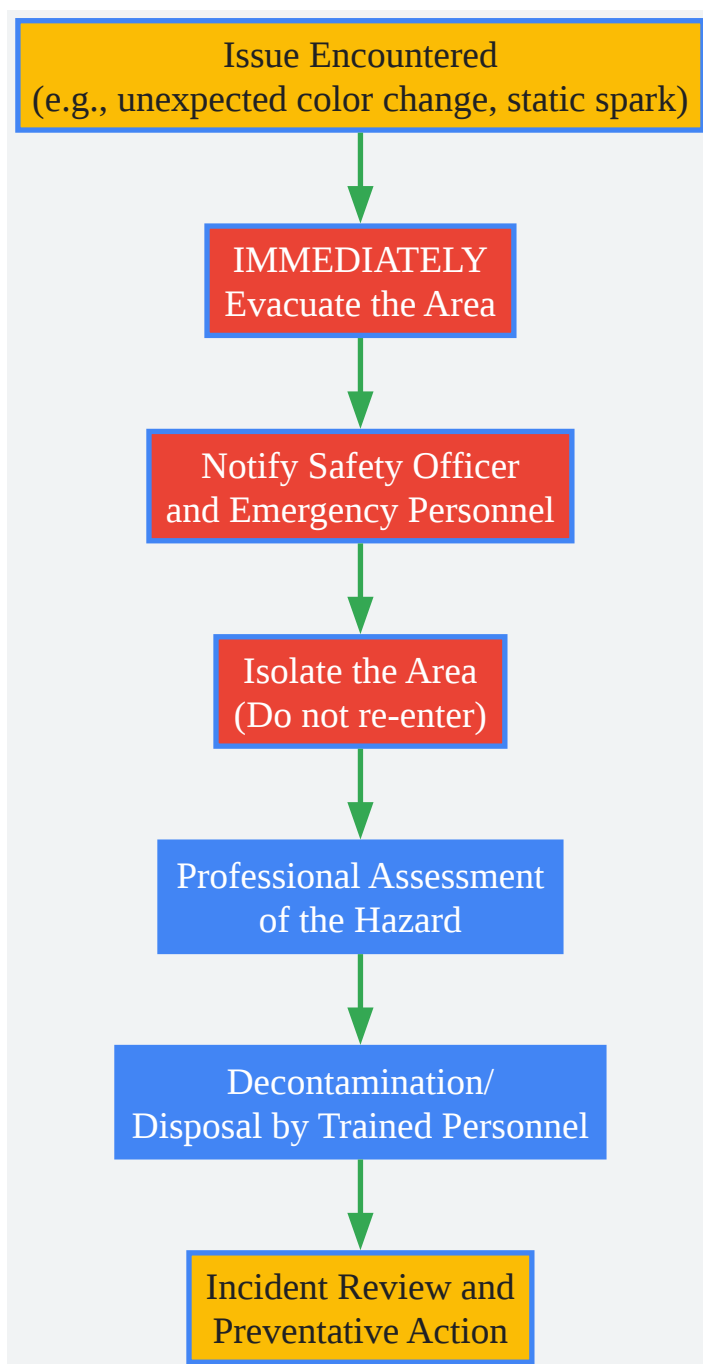
Protocol 2: Safe Transfer of Dry Silver Azide

Objective: To provide a step-by-step guide for the safe transfer of small quantities of dry **silver azide** from one container to another.

Methodology:

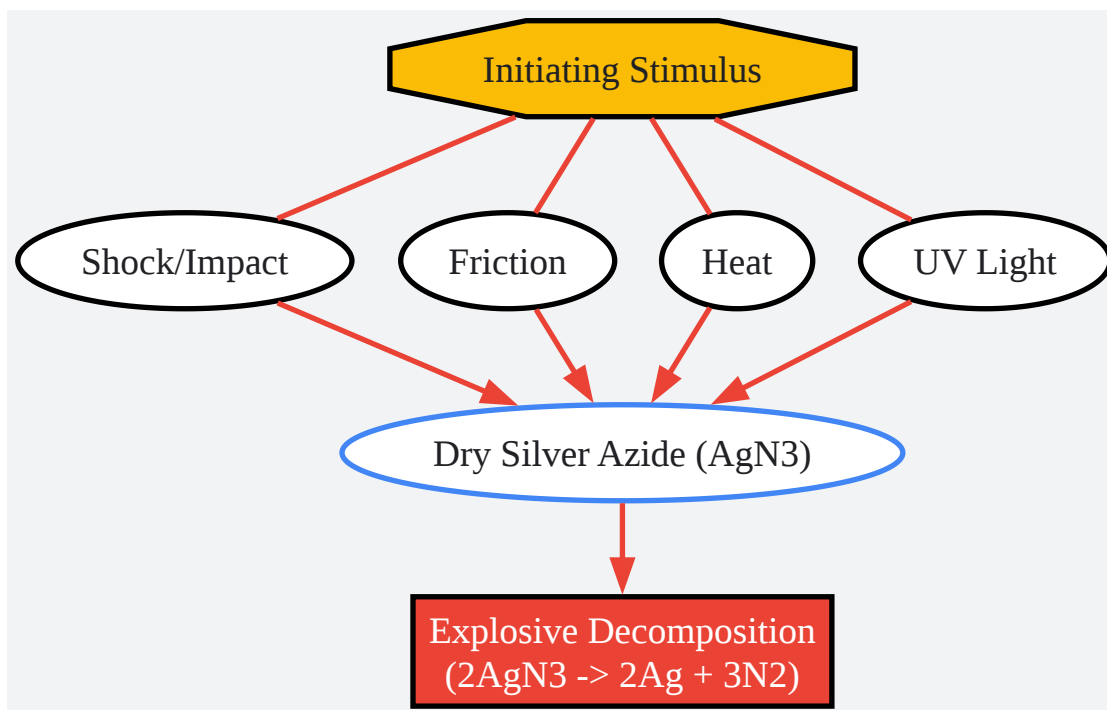
- Preparation:
 - Follow all preparation steps outlined in Protocol 1.
 - Ensure the receiving container is clean, dry, and made of a compatible material (e.g., a non-metallic, anti-static container).
 - The receiving container should be placed in a stable secondary container to prevent tipping.
- Transfer:
 - If possible, wet the **silver azide** with a non-reactive solvent to reduce its sensitivity during transfer. The choice of solvent must be carefully considered to ensure it does not react with the **silver azide**.
 - Use a non-sparking spatula to gently scoop a small amount of the material.
 - Slowly and carefully move the spatula to the receiving container.
 - Gently tap the spatula on the inner side of the receiving container to dislodge the material. Avoid scraping the spatula against the container.
 - Repeat until the desired amount is transferred.
- Post-Transfer:
 - Securely close the receiving container.
 - Decontaminate the original container and any transfer tools as described in Protocol 1.
 - Clean the work area thoroughly.

Visualizations



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Caption: Troubleshooting workflow for critical incidents.



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Caption: Chemical instability pathway of **silver azide**.

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References

- 1. Silver azide - Sciencemadness Wiki [[sciencemadness.org](https://www.sciencemadness.org)]
- 2. CAS 13863-88-2: Silver azide | CymitQuimica [cymitquimica.com]
- 3. Silver azide - Wikipedia [en.wikipedia.org]
- 4. products.advansta.com [products.advansta.com]
- 5. chemistry.unm.edu [chemistry.unm.edu]
- 6. Table of explosive detonation velocities - Wikipedia [en.wikipedia.org]
- 7. pubs.acs.org [pubs.acs.org]

- [8. apps.dtic.mil \[apps.dtic.mil\]](https://apps.dtic.mil)
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